

solubility of N-Isopropylbenzylamine in organic solvents

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Compound of Interest

Compound Name: *N*-Isopropylbenzylamine

Cat. No.: B094796

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An In-depth Technical Guide on the Solubility of **N-Isopropylbenzylamine** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **N-Isopropylbenzylamine** in various organic solvents. Understanding the solubility of this secondary amine is crucial for its application in chemical synthesis, pharmaceutical development, and various research contexts. This document consolidates available qualitative and quantitative solubility data, offers detailed experimental protocols for solubility determination, and presents visual workflows to elucidate key processes.

Physicochemical Properties of N-Isopropylbenzylamine

A summary of the key physicochemical properties of **N-Isopropylbenzylamine** is presented in Table 1. These properties are fundamental to understanding its behavior in different solvent systems.

Property	Value
Molecular Formula	C ₁₀ H ₁₅ N
Molecular Weight	149.23 g/mol
Appearance	Colorless to pale yellow liquid[1]
Density	0.892 g/mL at 25 °C
Boiling Point	200 °C
CAS Number	102-97-6

Solubility Profile of N-Isopropylbenzylamine

The solubility of **N-Isopropylbenzylamine** is dictated by its molecular structure, which includes a non-polar benzyl group and a moderately polar secondary amine group with an isopropyl substituent. This structure results in good solubility in a range of organic solvents.

Qualitative Solubility

General observations indicate that **N-Isopropylbenzylamine** is soluble in many common organic solvents. Table 2 summarizes the available qualitative solubility information.

Solvent	Qualitative Solubility
Acetone	Soluble[1]
Methanol	Soluble[1]
Chloroform	Slightly Soluble
Ethyl Acetate	Slightly Soluble

Quantitative Solubility of N-Isopropylbenzylamine Hydrochloride

While quantitative data for the free base is not readily available in the literature, solubility data for **N-Isopropylbenzylamine** hydrochloride has been reported and is presented in Table 3.

This provides a valuable quantitative insight into the compound's behavior in polar organic solvents.

Solvent	Solubility (mg/mL)
DMF	15
DMSO	30
Ethanol	30
PBS (pH 7.2)	10

Estimated Solubility Based on Structural Analogs

To further inform solvent selection, the solubility of structurally similar compounds, benzylamine and dibenzylamine, can be considered. This data, presented in Table 4, allows for an estimation of the solubility profile of **N-Isopropylbenzylamine**, although experimental verification is always recommended.

Solvent	Benzylamine	Dibenzylamine
Water	Miscible	Insoluble
Ethanol	Miscible	Soluble
Diethyl Ether	Miscible	Soluble
Acetone	Very Soluble	-
Benzene	Soluble	Soluble
Chloroform	Slightly Soluble	-

Experimental Protocols for Solubility Determination

Accurate determination of solubility requires standardized experimental procedures. The isothermal shake-flask method is a widely accepted technique for generating reliable solubility data for liquid solutes in organic solvents.

Isothermal Shake-Flask Method

Objective: To determine the equilibrium solubility of **N-Isopropylbenzylamine** in a specific organic solvent at a controlled temperature.

Materials:

- **N-Isopropylbenzylamine** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath
- Vials with airtight seals (e.g., screw-cap vials with PTFE septa)
- Calibrated positive displacement pipettes
- Syringe filters (e.g., $0.45\ \mu\text{m}$, compatible with the solvent)
- Volumetric flasks
- Analytical instrument for quantification (e.g., HPLC-UV, GC-FID)

Procedure:

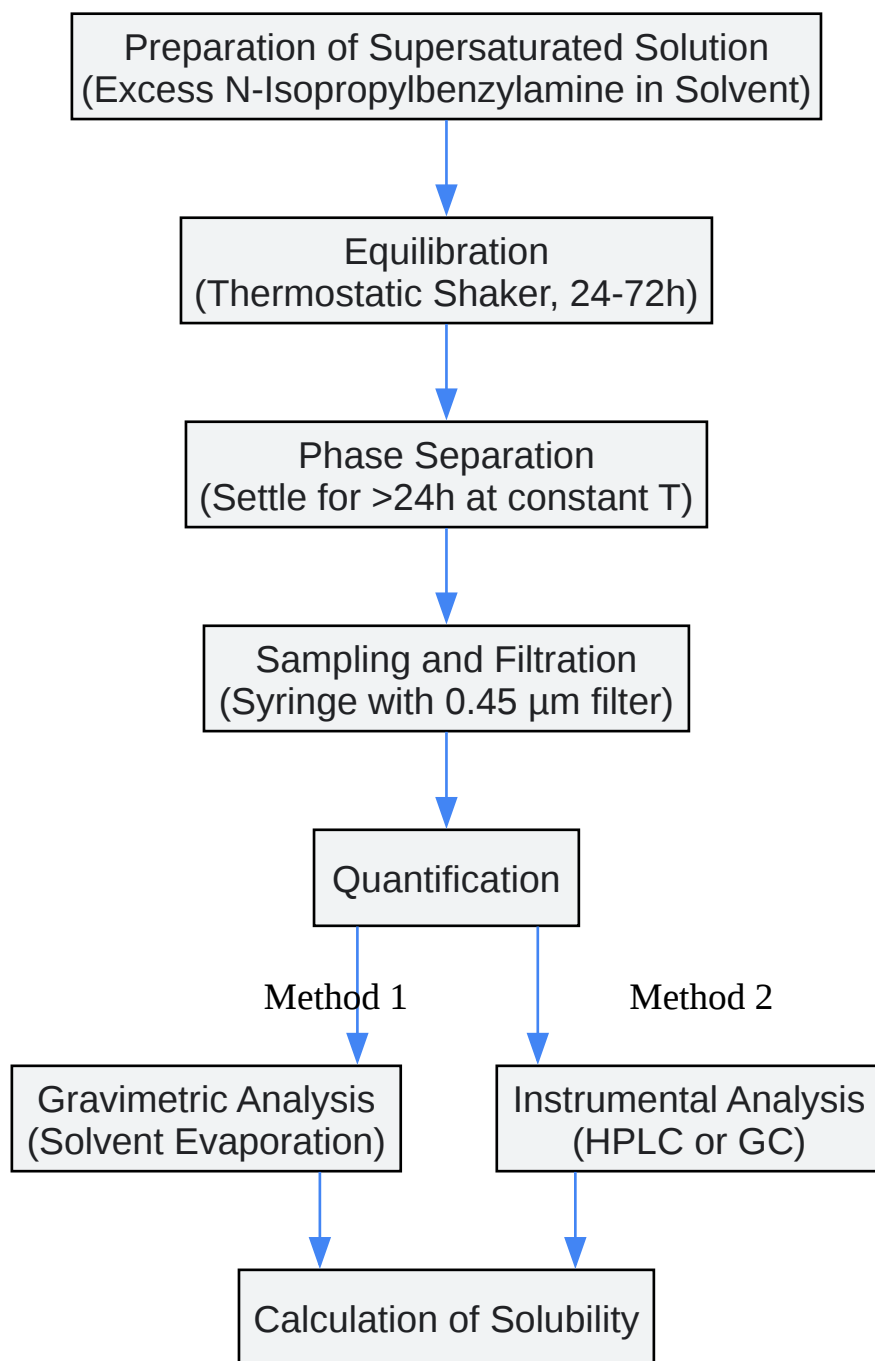
- **Preparation of Supersaturated Solutions:** In a series of vials, add an excess amount of **N-Isopropylbenzylamine** to a known volume or mass of the selected organic solvent. The excess solute is crucial to ensure that equilibrium is reached from a state of supersaturation.
- **Equilibration:** Securely seal the vials and place them in a thermostatic shaker or water bath set to the desired temperature (e.g., $25\ ^\circ\text{C}$). Agitate the mixtures for a sufficient period to ensure equilibrium is reached (typically 24-72 hours). The agitation should be vigorous enough to ensure good mixing but not so vigorous as to cause emulsification.
- **Phase Separation:** After the equilibration period, allow the vials to stand undisturbed at the same temperature for a minimum of 24 hours to allow for the complete separation of the

undissolved solute from the saturated solution.

- Sampling: Carefully withdraw an aliquot of the clear, saturated supernatant using a pre-warmed (to the experimental temperature) syringe. Immediately filter the aliquot through a syringe filter into a pre-weighed volumetric flask. This step must be performed quickly to avoid temperature fluctuations that could affect solubility.
- Quantification:
 - Gravimetric Analysis: Determine the mass of the collected filtrate. Carefully evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature below the boiling point of **N-Isopropylbenzylamine**. The mass of the remaining solute is then determined.
 - Instrumental Analysis: Alternatively, dilute the filtered aliquot to a known volume with the solvent. Determine the concentration of **N-Isopropylbenzylamine** in the diluted sample using a validated analytical method such as High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography (GC) with Flame Ionization Detection (FID). A calibration curve prepared with known concentrations of **N-Isopropylbenzylamine** in the same solvent is required for accurate quantification.
- Calculation of Solubility: Express the solubility in the desired units, such as g/100 mL, g/kg of solvent, or mole fraction.

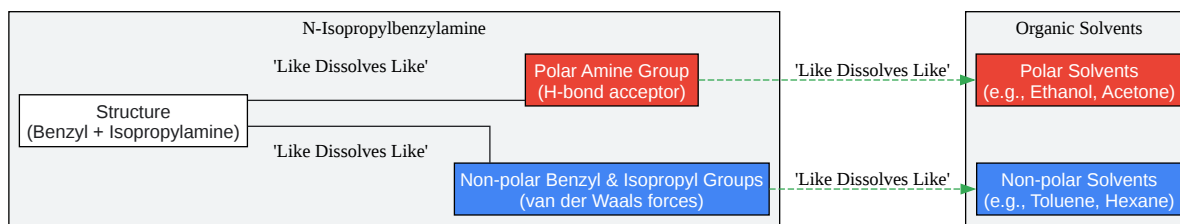
Visualizing Experimental and Logical Workflows

Diagrams created using Graphviz (DOT language) can effectively illustrate the experimental and conceptual frameworks for determining and understanding solubility.



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Caption: Experimental workflow for the determination of **N-Isopropylbenzylamine** solubility.



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Caption: The "like dissolves like" principle applied to **N-Isopropylbenzylamine** solubility.

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References

- 1. Benzylamine - Wikipedia [en.wikipedia.org]
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